

5-Bromo-2-hydroxy-3-methoxybenzaldehyde

chemical properties

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Compound of Interest

Compound Name: 5-Bromo-2-hydroxy-3-methoxybenzaldehyde

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An In-depth Technical Guide to 5-Bromo-2-hydroxy-3-methoxybenzaldehyde

This guide provides a comprehensive overview of the chemical and physical properties, synthesis, and reactivity of **5-Bromo-2-hydroxy-3-methoxybenzaldehyde**, a key intermediate in the synthesis of various organic compounds. The information is intended for researchers, scientists, and professionals in the field of drug development and materials science.

Core Chemical Properties

5-Bromo-2-hydroxy-3-methoxybenzaldehyde, also known as 5-Bromo-o-vanillin, is an organic compound with the chemical formula $C_8H_7BrO_3$ ^{[1][2][3]}. It presents as a yellow or colorless crystalline solid^{[1][4]}.

Physical and Chemical Data

The quantitative physical and chemical properties of **5-Bromo-2-hydroxy-3-methoxybenzaldehyde** are summarized in the table below for easy reference.

Property	Value	Source
IUPAC Name	5-bromo-2-hydroxy-3-methoxybenzaldehyde	[2]
Molecular Formula	C ₈ H ₇ BrO ₃	[1][2][3]
Molar Mass	231.04 g/mol	[1][2]
Melting Point	119-130 °C	[1][4]
Density	1.6494 g/cm ³ (rough estimate)	[1]
pKa	7.62 ± 0.23 (Predicted)	[1]
Vapor Pressure	0.00272 mmHg at 25°C	[1]
Solubility	Soluble in most organic solvents (e.g., ethanol, acetone, dichloromethane)	[1]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of the compound. The following tables detail the nuclear magnetic resonance (NMR) spectral data.

¹H NMR (400 MHz, CDCl₃/TMS)[4]

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment	Coupling Constant (J) Hz
11.00	Singlet	1H	OH	-
9.86	Singlet	1H	CHO	-
7.31	Doublet	1H	6-H	2.4
7.18	Doublet	1H	4-H	2.4
3.92	Singlet	3H	OCH ₃	-

¹³C NMR (100 MHz, CDCl₃)[4]

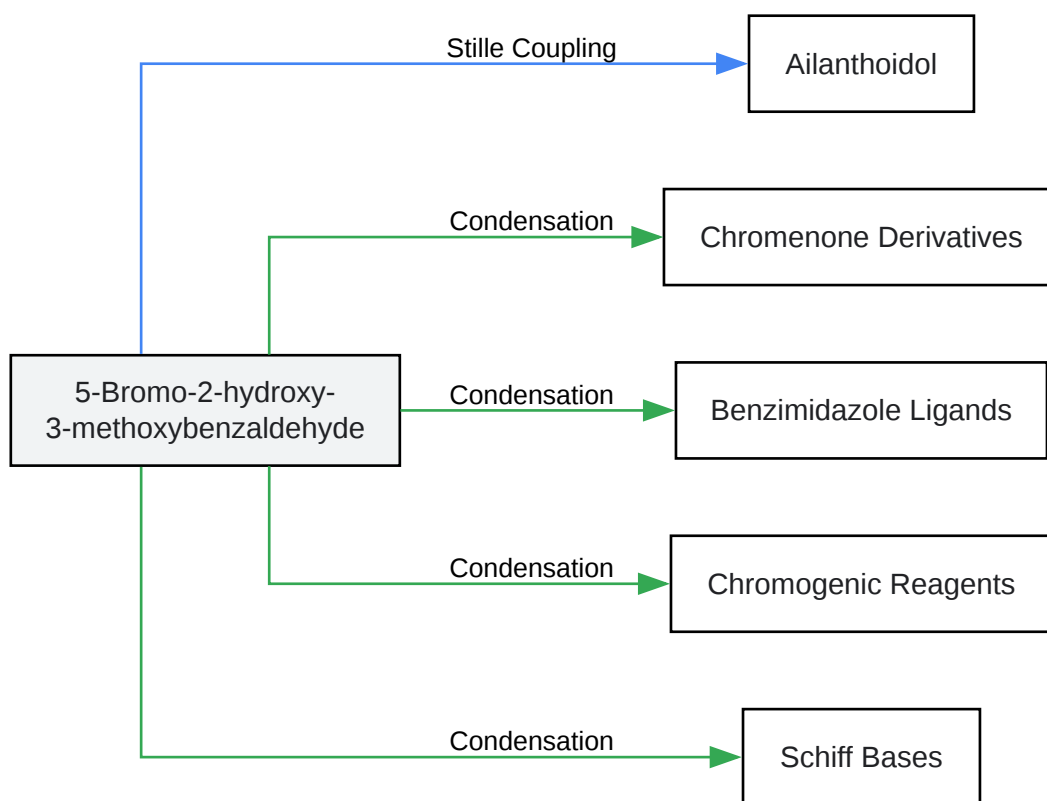
Chemical Shift (δ) ppm	Assignment
195.4	CHO
150.9	C-3
149.3	C-2
126.1	C-4
121.3	C-1
120.8	C-6
111.1	C-5
56.3	OCH ₃

Reactivity and Applications

5-Bromo-2-hydroxy-3-methoxybenzaldehyde serves as a versatile intermediate in organic synthesis. Its functional groups—aldehyde, hydroxyl, methoxy, and bromo—allow for a wide range of chemical transformations. It is particularly employed in the synthesis of:

- Ailanthoidol via Stille coupling[4].
- Chromenone derivatives, such as 6-bromo-8-methoxy-3-(methoxycarbonyl)-2H-chromen-2-one[4].
- Benzimidazole-based ligands, like 2-(1H-benzoimidazol-2-yl)-4-bromo-6-methoxy-phenol[4].
- Chromogenic reagents for analytical applications[4].
- Schiff base derivatives, including (E)-N'-(5-bromo-2-hydroxy-3-methoxybenzylidene)-2-hydroxybenzohydrazide monohydrate[4].

Its utility also extends to the development of drugs, dyes, pigments, and organic photoelectric functional materials[1].



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Synthetic utility of the title compound.

Experimental Protocols

Synthesis of 5-Bromo-2-hydroxy-3-methoxybenzaldehyde

A common and high-yield synthesis method starts from o-vanillin (2-hydroxy-3-methoxybenzaldehyde)[4][5].

Materials:

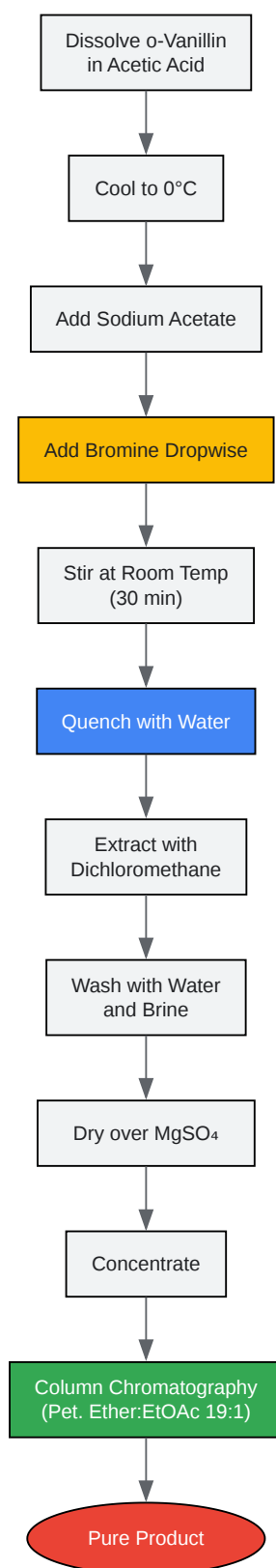
- o-Vanillin
- Acetic acid
- Sodium acetate
- Bromine

- Dichloromethane
- Magnesium sulfate (anhydrous)
- Water
- Brine

Procedure:[4]

- Dissolve o-vanillin (e.g., 4.0 g, 0.026 mol) in acetic acid (80 mL) in a reaction flask.
- Cool the solution to 0 °C in an ice bath.
- Add sodium acetate (2.37 g, 0.029 mol) to the solution.
- Slowly add bromine (1.49 mL, 0.029 mol) dropwise to the reaction mixture.
- Remove the ice bath and stir the mixture at room temperature for 30 minutes.
- Upon reaction completion, add water (100 mL) to quench the reaction.
- Extract the aqueous phase with dichloromethane (3 x 80 mL).
- Combine the organic phases and wash sequentially with water (100 mL) and brine (50 mL).
- Dry the organic layer over anhydrous magnesium sulfate.
- Concentrate the solution under reduced pressure to remove the solvent, yielding the crude product.

Purification:[4] The crude product is purified by flash column chromatography using a solvent system of petroleum ether:ethyl acetate (19:1). This process yields **5-bromo-2-hydroxy-3-methoxybenzaldehyde** as a yellow solid with a yield of approximately 98%.



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Synthesis and purification workflow.

Safety and Handling

5-Bromo-2-hydroxy-3-methoxybenzaldehyde is considered hazardous. It causes skin and serious eye irritation and may cause respiratory irritation[1][6].

- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)[7].
- Precautionary Measures:
 - Avoid breathing dust, fume, gas, mist, vapors, or spray[6].
 - Wash hands and any exposed skin thoroughly after handling[6][8].
 - Use only outdoors or in a well-ventilated area[6].
 - Wear protective gloves, clothing, and eye/face protection[1][6].
 - In case of contact with eyes, rinse immediately with plenty of water and seek medical advice[1].
- Storage: The compound is air-sensitive[1][6]. It should be stored under an inert gas (e.g., nitrogen or argon) in a cool place (2-8°C)[1]. Keep the container tightly closed in a dry and well-ventilated place[8][9].

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